

thiarabine clinical efficacy versus standard care

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Compound Focus: Thiarabine

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Preliminary Clinical Data for Ategonosina (THIO)

Metric	Ategonosina (THIO) + Cemiplimab	Standard of Care (Historical)	Notes
Clinical Trial Phase	Phase 2 (Pivotal)	-	THIO-101 trial in 3L+ NSCLC [1]
Patient Population	Advanced NSCLC, resistant to immune therapy & chemotherapy [1]	Advanced NSCLC (3L+ setting) [1]	3L = third-line treatment
Primary Endpoint (Median Overall Survival)	17.8 months (as of May 15, 2025 data cut) [1]	5-6 months [1]	Data from 22 patients (Intent-to-Treat); confidence intervals provided [1]
Safety & Tolerability	"Generally well-tolerated" [1]	-	In a "heavily pretreated" population [1]
Regulatory Status	Potential for accelerated FDA approval [1]	-	-

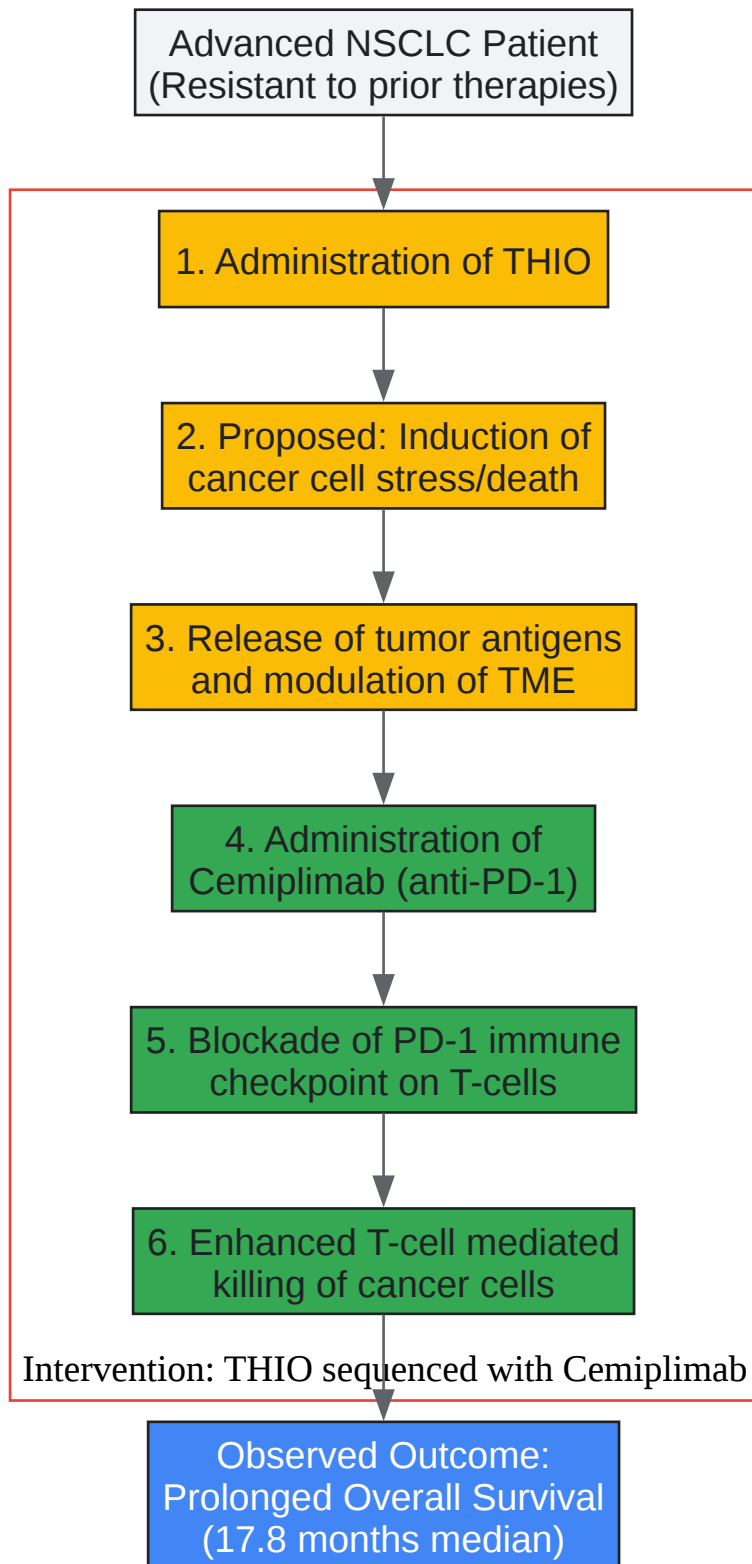
Experimental Protocol Overview

The available data for Ategonosina (THIO) comes from the **THIO-101 Phase 2 clinical trial** [1]. Key methodological details include:

- **Study Design:** Pivotal Phase 2 trial. Specific design details (e.g., single-arm vs. randomized) were not fully detailed in the source.
- **Intervention:** Ategonosina (THIO) is **sequenced with** an immune checkpoint inhibitor, **cemiplimab (Libtayo)** [1].
- **Population:** Patients with advanced **non-small cell lung cancer (NSCLC)** who have developed resistance to prior immune therapy and chemotherapy (third-line or later) [1].
- **Primary Outcome: Overall Survival (OS).** The trial also monitors safety, tolerability, and tumor response (e.g., partial response) [1].

Proposed Mechanism of Action Workflow

While the exact signaling pathway for Ategonosina (THIO) was not described in the search results, it is possible to outline a general workflow for its investigated use case based on the information provided.



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Interpretation of Available Evidence

- **Promising but Preliminary Signal:** The reported median overall survival of 17.8 months is substantially higher than the historical benchmark of 5-6 months for this treatment-resistant population, suggesting a potential significant clinical benefit [1].
- **Context of Data:** It is crucial to note that this data is:
 - **Early:** Released in a company announcement and likely not yet peer-reviewed [1].
 - **From a Small Cohort:** Based on an initial group of 22 patients [1].
 - **Single-Arm:** The comparison to standard care is historical, not from a concurrent randomized control group within the same trial, which can introduce bias [1].

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References

1. MAIA Biotechnology's Experimental Cancer Drug Shows Tripled... [finance.yahoo.com]

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